

Proper Disposal of Cyclo(prolyltyrosyl): A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Cyclo(prolyltyrosyl)

Cat. No.: B1200176

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This document provides essential safety and logistical information for the proper disposal of **Cyclo(prolyltyrosyl)**, a diketopiperazine with known biological activity. Researchers, scientists, and drug development professionals must adhere to these procedural guidelines to ensure laboratory safety and environmental protection. **Cyclo(prolyltyrosyl)** is recognized for its antibacterial, phytotoxic, and cytotoxic properties, necessitating its handling as a hazardous chemical waste.

Summary of Chemical and Physical Properties

A comprehensive understanding of the chemical and physical properties of **Cyclo(prolyltyrosyl)** is fundamental for safe handling and disposal. The following table summarizes key quantitative data.

Property	Value
CAS Number	4549-02-4
Molecular Formula	C ₁₄ H ₁₆ N ₂ O ₃
Molecular Weight	260.29 g/mol [1]
Appearance	Solid
Solubility	Soluble in Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO), Ethanol, and Methanol.

Hazard Identification and Safety Precautions

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **Cyclo(propyltyrosyl)** is classified with the following hazards[1]:

- Toxic if swallowed
- Toxic in contact with skin
- Toxic if inhaled
- May cause damage to organs

Given these significant health risks, all handling and disposal procedures must be conducted with appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves. All work with solid **Cyclo(propyltyrosyl)** or solutions containing it should be performed in a certified chemical fume hood to prevent inhalation exposure.

Step-by-Step Disposal Protocol

The disposal of **Cyclo(propyltyrosyl)** must be carried out in compliance with all local, state, and federal regulations. Never dispose of this compound down the drain or in the regular trash.

1. Waste Identification and Segregation:

- All materials contaminated with **Cyclo(propyltyrosyl)**, including unused solid compound, solutions, contaminated labware (e.g., pipette tips, vials), and PPE, must be classified as hazardous chemical waste.
- Segregate **Cyclo(propyltyrosyl)** waste from other chemical waste streams to prevent potential reactions.

2. Waste Collection and Containment:

- Solid Waste: Collect solid **Cyclo(propyltyrosyl)** and contaminated materials in a clearly labeled, sealable, and chemically compatible container. The label should include "Hazardous Waste," "**Cyclo(propyltyrosyl)**," and the associated hazard pictograms (e.g., skull and crossbones, health hazard).
- Liquid Waste: Collect solutions containing **Cyclo(propyltyrosyl)** in a sealed, leak-proof, and appropriately labeled waste container. Ensure the container material is compatible with the solvents used.

3. Decontamination of Labware:

- All non-disposable labware that has come into contact with **Cyclo(propyltyrosyl)** must be thoroughly decontaminated.
- Triple-rinse the labware with a suitable solvent (e.g., ethanol or another solvent in which **Cyclo(propyltyrosyl)** is soluble).
- Collect the rinsate as hazardous liquid waste.
- After triple-rinsing, the labware can be washed according to standard laboratory procedures.

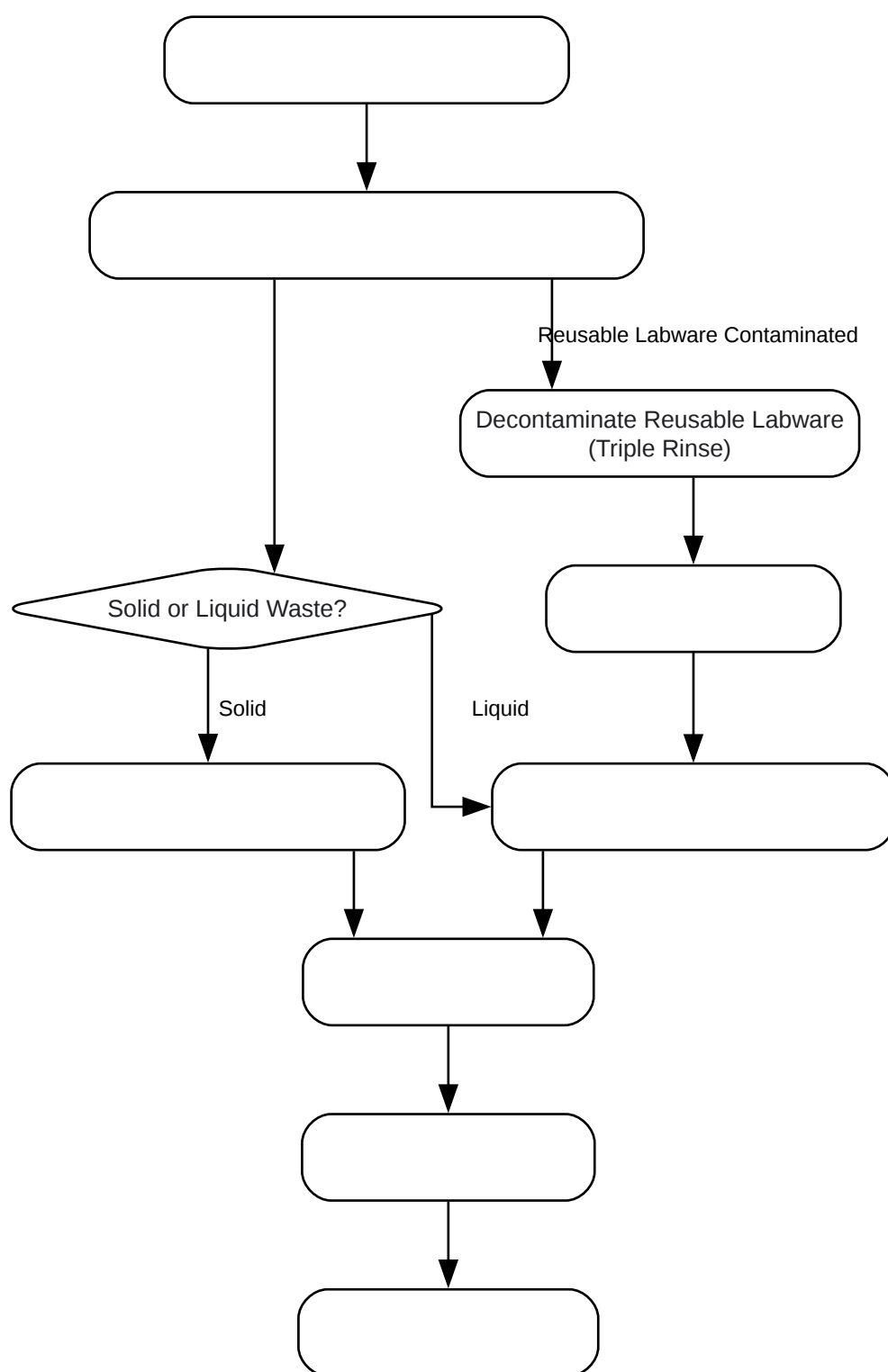
4. Storage and Final Disposal:

- Store the sealed hazardous waste containers in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials.
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste. EHS will ensure that the waste is

transported to a licensed hazardous waste disposal facility.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Cyclo(prolyltyrosyl)**.



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References

- 1. Cyclo(L-Pro-L-Tyr) | C₁₄H₁₆N₂O₃ | CID 119404 - PubChem [pubchem.ncbi.nlm.nih.gov]
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